

Safety and Handling of 1-Ethynyl-1-methylcyclohexane: A Technical Guide

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Compound of Interest

Compound Name: **1-Ethynyl-1-methylcyclohexane**

Cat. No.: **B1358307**

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Disclaimer: No specific Safety Data Sheet (SDS) for **1-Ethynyl-1-methylcyclohexane** (CAS No. 28509-10-6) was publicly available at the time of this writing. The following guide has been compiled using data from structurally similar compounds, including 1-Ethynyl-1-cyclohexanol and various methylated cyclohexanes. This information should be used as a preliminary safety reference, and a comprehensive risk assessment should be conducted by qualified personnel before handling this chemical.

This technical guide provides an in-depth overview of the safety and handling precautions for **1-Ethynyl-1-methylcyclohexane**, intended for researchers, scientists, and professionals in drug development. The information is presented to ensure safe laboratory and manufacturing practices.

Chemical and Physical Properties

While specific experimental data for **1-Ethynyl-1-methylcyclohexane** is limited, its properties can be inferred from its structure and comparison with related compounds.

Property	Value (Predicted/Inferred)	Source
Molecular Formula	C ₉ H ₁₄	PubChem[1]
Molecular Weight	122.21 g/mol	PubChem[1]
Appearance	Likely a colorless liquid	Inferred from similar compounds
Storage Temperature	2-8°C, sealed in a dry environment	BLD Pharm[2]

Hazard Identification and Classification

Based on analogous compounds, **1-Ethynyl-1-methylcyclohexane** is anticipated to be a flammable liquid and may cause skin and eye irritation. Inhalation of vapors may lead to respiratory tract irritation.

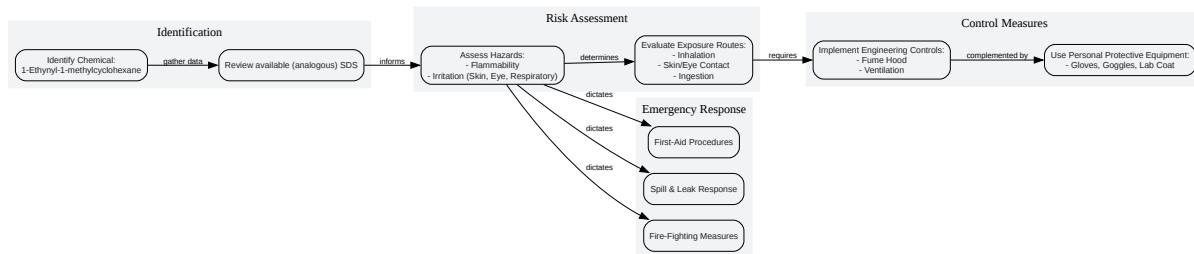
GHS Hazard Classification (Anticipated):

- Flammable Liquids
- Skin Corrosion/Irritation
- Serious Eye Damage/Eye Irritation
- Specific Target Organ Toxicity — Single Exposure (Respiratory tract irritation)

Hazard Statements (Anticipated):

- H226: Flammable liquid and vapor.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

The following diagram illustrates a general workflow for hazard identification and response.



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Hazard Identification and Response Workflow

Experimental Protocols for Safe Handling

The following protocols are derived from safety data sheets of similar chemicals and represent best practices for handling flammable and irritant compounds.

Personal Protective Equipment (PPE)

Objective: To prevent skin, eye, and respiratory exposure.

Methodology:

- Eye Protection: Wear chemical safety goggles that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3] A face shield may be necessary for splash hazards.

- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat or flame-retardant antistatic protective clothing. Inspect gloves before use.
- Respiratory Protection: Use in a well-ventilated area, preferably within a chemical fume hood. If engineering controls are insufficient, a NIOSH/MSHA approved respirator may be required.

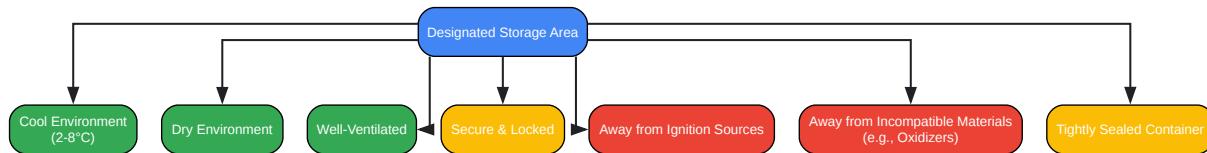
Handling and Storage

Objective: To minimize fire risk and chemical degradation.

Methodology:

- Handling:
 - Keep away from open flames, hot surfaces, and sources of ignition.[3][4]
 - Use non-sparking tools and explosion-proof equipment.[3]
 - Ground and bond containers and receiving equipment to prevent static discharge.[3]
 - Avoid inhalation of vapor and contact with skin and eyes.[4]
- Storage:
 - Store in a tightly closed container in a dry, cool, and well-ventilated place.[4][5]
 - Store locked up.
 - Recommended storage temperature is between 2-8°C.[2]
 - Store away from incompatible materials such as strong oxidizing agents.[3]

The logical relationship for safe storage is depicted in the following diagram.



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Key Requirements for Safe Storage

First-Aid Measures

These first-aid procedures are critical in case of accidental exposure.

Exposure Route	First-Aid Protocol
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention if symptoms persist. [3] [4]
Skin Contact	Immediately wash off with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists. [3] [4]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Get immediate medical attention. [3] [4] [6]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately. [3] [4] [6]

Fire-Fighting and Accidental Release Measures

Fire-Fighting

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[3] Water mist may be used to cool closed containers.[3]
- Specific Hazards: The substance is flammable, and vapors may form explosive mixtures with air.[3] Containers may explode when heated.[3]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[3][4]

Accidental Release

- Personal Precautions: Ensure adequate ventilation and remove all sources of ignition.[4] Wear appropriate personal protective equipment.[4]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[4]
- Containment and Cleanup: Absorb spillage with non-combustible, absorbent material (e.g., sand, earth, vermiculite) and place in a suitable container for disposal.[4] Use spark-proof tools.[3]

Conclusion

While specific safety and handling data for **1-Ethynyl-1-methylcyclohexane** is not readily available, a conservative approach based on the known hazards of structurally similar compounds is essential. All personnel should be thoroughly trained on the potential hazards and safe handling procedures outlined in this guide before commencing any work with this chemical. Adherence to these guidelines will help to ensure a safe working environment.

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